

# Challenges in handling high viscosity Di-tertbutyl polysulfide in cold weather

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Compound of Interest		
Compound Name:	Di-tert-butyl disulfide	
Cat. No.:	B089511	Get Quote

# Technical Support Center: Di-tert-butyl Polysulfide (TBPS)

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with high viscosity Di-tert-butyl Polysulfide (TBPS), particularly in cold weather conditions.

## Frequently Asked Questions (FAQs)

Q1: What is Di-tert-butyl Polysulfide (TBPS) and what are its common applications?

A1: Di-tert-butyl Polysulfide (TBPS) is an organosulfur compound used primarily as a sulfiding agent for hydrotreating and hydrocracking catalysts in refineries.[1][2] It is also utilized as a coking inhibitor for cracking furnace tubes and as an extreme pressure additive in industrial lubricants.[1][2]

Q2: What are the main challenges when handling TBPS in cold weather?

A2: The primary challenge in handling TBPS in cold weather is its high viscosity.[3][4] As the temperature decreases, the viscosity of TBPS increases, making it difficult to pump, pour, and accurately dispense for experiments. This can lead to delays, potential equipment damage, and inaccurate measurements.

Q3: What is the solidifying point of TBPS?



A3: The solidifying point of Di-tert-butyl Polysulfide is typically at or below -35°C to -40°C.[1][5] [6] While it remains a liquid at temperatures above this, its viscosity can become problematic at temperatures well above its freezing point.

Q4: Is TBPS soluble in common laboratory solvents?

A4: TBPS is not soluble in water but is soluble in organic solvents such as hexane and white spirits.[1][3][4]

Q5: What are the safety precautions I should take when handling TBPS?

A5: TBPS is an environmentally hazardous substance and a marine pollutant.[3][4] It is important to handle it in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and eye protection.[7][8] Although it has a higher flash point than some other sulfiding agents like dimethyl disulfide (DMDS), it is still a combustible liquid. [1][8][9] Always consult the Safety Data Sheet (SDS) for detailed safety information.[3][4]

### **Troubleshooting Guide**

Issue 1: TBPS is too viscous to handle or pump.

- Cause: The ambient temperature is too low, causing a significant increase in the viscosity of the TBPS.
- Solution:
  - Gentle Warming: Store the TBPS container in a temperature-controlled cabinet or use a
    heating wrap or drum heater to gently warm the material.[10] Ensure the heating is
    uniform and does not exceed the recommended temperature to avoid decomposition. The
    initial thermal decomposition temperature is between 125-155°C.[1][2]
  - Solvent Dilution: If the experimental protocol allows, dilute the TBPS with a compatible solvent like hexane to reduce its viscosity.[1][3][4] This should be done with caution, considering the impact on the concentration and reactivity in the subsequent steps.

Issue 2: Inaccurate dispensing of TBPS.



- Cause: High viscosity is preventing accurate volume measurement with pipettes or automated dispensing systems.
- Solution:
  - Positive Displacement Pipettes: Use positive displacement pipettes instead of air displacement pipettes for more accurate dispensing of viscous liquids.
  - Gravimetric Dispensing: Dispense the TBPS by weight instead of volume. This method is more accurate for highly viscous materials.
  - Warm the Equipment: Gently warming the dispensing equipment (e.g., pipette tips) can help reduce the surface tension and viscosity of the liquid being measured.

Issue 3: Clogging of transfer lines or pump heads.

- Cause: Solidification or extremely high viscosity of TBPS in unheated sections of the transfer lines or in the pump mechanism.
- Solution:
  - Heat Tracing: For larger scale setups, use heat-traced transfer lines to maintain a consistent temperature and prevent cold spots.
  - Insulation: Insulate all transfer lines and components to minimize heat loss to the cold environment.
  - System Flush: Before and after transfer, flush the lines with a compatible, low-viscosity solvent to clear any residual TBPS.

#### **Data Presentation**

Table 1: Physical Properties of Di-tert-butyl Polysulfide (TBPS)



Property	Value	Source
Appearance	Dark brown or tan liquid	[1][2][5][6]
Sulfur Content	≥55%	[1][2]
Density (20/4°C)	1.09-1.18 g/cm <sup>3</sup>	[1][2][5][6]
Solidifying Point	≤-35°C to -40°C	[1][5][6]
Viscosity	10 cP @ 20°C	[1][2]
Flash Point	≥100°C	[1][2][5][6]
Initial Thermal Decomposition Temperature	125-155°C	[1][2]
Solubility	Soluble in hexane and white spirits; Insoluble in water	[1][3][4]

## **Experimental Protocols**

Protocol 1: Safe Warming of High Viscosity TBPS

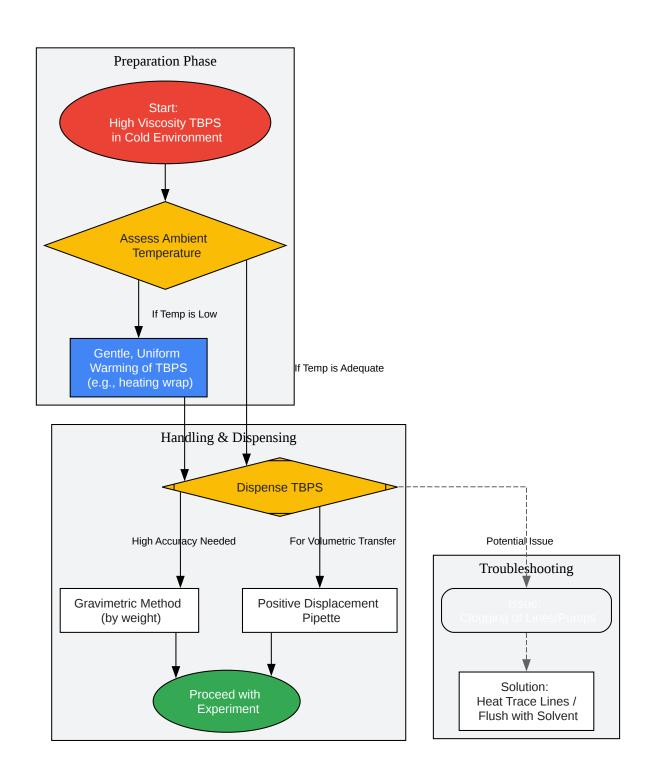
- Objective: To safely reduce the viscosity of TBPS for ease of handling and accurate measurement.
- Materials:
  - Container of Di-tert-butyl Polysulfide
  - Calibrated heating mantle, water bath, or heating wrap
  - Thermometer or thermocouple
  - Stir plate and magnetic stir bar (optional, for uniform heating)
- Procedure:
  - 1. Place the sealed container of TBPS in the heating apparatus. If using a water bath, ensure the water level is below the cap of the container.



- 2. Set the temperature of the heating apparatus to a point that will reduce viscosity but is well below the decomposition temperature (e.g., 40-60°C). Do not exceed 100°C.
- 3. If possible and safe, place a magnetic stir bar in the container and use a stir plate to ensure even heat distribution.
- 4. Monitor the temperature of the TBPS directly using a thermometer or thermocouple.
- 5. Once the desired viscosity is reached, carefully remove the container from the heating apparatus.
- 6. Proceed with the experimental work in a timely manner before the TBPS cools and its viscosity increases again.

## **Mandatory Visualization**





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Caption: Workflow for handling high viscosity Di-tert-butyl polysulfide in cold weather.



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